

An In-depth Technical Guide to 30-Hydroxytriacontanoic Acid

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Compound of Interest

Compound Name: 30-Hydroxytriacontanoic acid

CAS No.: 52900-18-2

Cat. No.: B1235692

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For researchers, scientists, and professionals in drug development, a thorough understanding of key chemical compounds is paramount. This guide provides a detailed overview of **30-Hydroxytriacontanoic acid**, covering its chemical identity, physicochemical properties, and biological significance.

Core Identification: CAS Number and Synonyms

30-Hydroxytriacontanoic acid is registered under the primary CAS Number 52900-18-2.[1][2][3] An alternative CAS number, 122751-79-5, is also associated with this compound.[4] It is known by several synonyms, which are crucial for comprehensive literature and database searches.

Table 1: Synonyms for **30-Hydroxytriacontanoic Acid**

Synonym	Source
ω -Hydroxytriacontanoic acid	[1][2]
30-hydroxy-triacontanoic acid	[2][4]
omega-hydroxytriacontanoic acid	[2][4]
30-hydroxymelissic acid	[2][4]
omega-hydroxymelissic acid	[4]
CHEBI:76220	[2][4]
DTXSID40415598	[4]
LMFA01050221	[4]

Physicochemical Properties

Understanding the physicochemical properties of **30-Hydroxytriacontanoic acid** is essential for its application in research and development. The following table summarizes key computed properties.

Table 2: Physicochemical Properties of **30-Hydroxytriacontanoic Acid**

Property	Value	Source
Molecular Formula	C ₃₀ H ₆₀ O ₃	[1][2]
Molecular Weight	468.8 g/mol	[1][2]
XLogP3	11.8	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	28	[5]
Exact Mass	468.45424577 Da	[5]
Monoisotopic Mass	468.45424577 Da	[5]
Topological Polar Surface Area	57.5 Å ²	[5]
Heavy Atom Count	33	[5]

Experimental Protocols and Data

Detailed experimental protocols for the synthesis and analysis of **30-Hydroxytriacontanoic acid** are not readily available in the public domain. However, general methodologies for the analysis of long-chain fatty acids can be adapted.

Synthesis

While a specific, detailed protocol for the synthesis of **30-Hydroxytriacontanoic acid** is not available in the reviewed literature, the synthesis of ω -hydroxy acids often involves multi-step processes. These can include the use of protecting groups for the hydroxyl function, chain elongation reactions, and final deprotection and oxidation steps. Researchers may refer to general organic synthesis literature for methodologies applicable to long-chain hydroxy fatty acids.

Quantitative Analysis

Quantitative analysis of long-chain hydroxy fatty acids like **30-Hydroxytriacontanoic acid** in biological matrices typically requires derivatization followed by chromatographic separation and mass spectrometric detection.

General Workflow for Quantitative Analysis:



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Figure 1: A generalized workflow for the quantitative analysis of long-chain fatty acids.

Methodological Considerations:

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is a common technique for analyzing fatty acids. For a very-long-chain fatty acid like **30-Hydroxytriacontanoic acid**, derivatization to a more volatile ester (e.g., methyl ester) and silylation of the hydroxyl group would be necessary prior to injection. A high-temperature capillary column would be required for separation.
- **High-Performance Liquid Chromatography (HPLC) with Mass Spectrometry (LC-MS):** This method can also be employed, often with derivatization to enhance ionization efficiency and chromatographic retention. Reversed-phase chromatography is a common separation mode.

Currently, there is a lack of specific quantitative data in the public domain regarding the biological activity of **30-Hydroxytriacontanoic acid**, such as IC_{50} or EC_{50} values. Research on the biological effects of other positional isomers of hydroxystearic acid on various cancer cell lines has been conducted, but direct data for the 30-hydroxy isomer is not available.

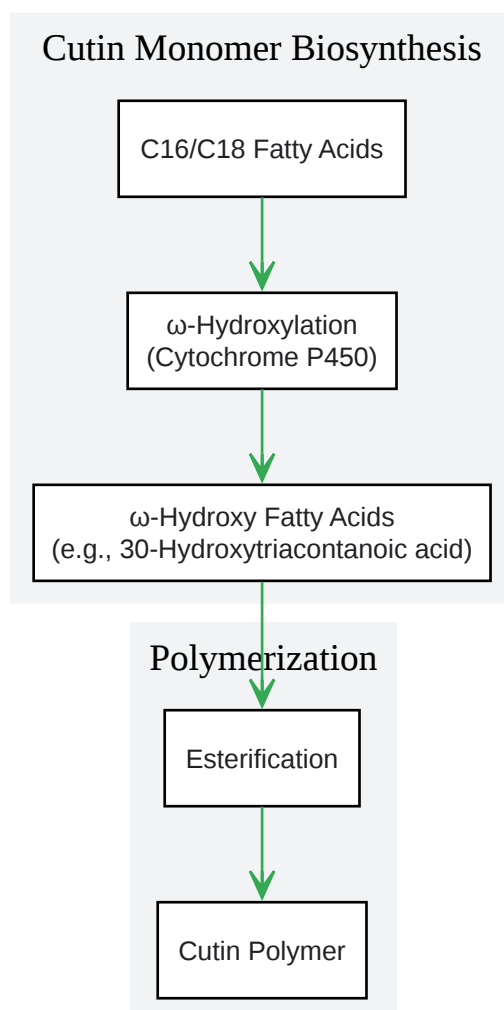
Biological Significance and Signaling Pathways

30-Hydroxytriacontanoic acid belongs to the class of ω -hydroxy long-chain fatty acids. While specific signaling pathways directly involving this molecule are not well-documented, the

broader class of these molecules plays significant roles in biology, particularly in the formation of protective barriers in plants and in fatty acid metabolism in animals.

Role in Plant Biology: A Key Component of Cutin

In plants, ω -hydroxy fatty acids are essential monomers for the biosynthesis of cutin, a major component of the plant cuticle. The cuticle is a protective layer on the epidermis of aerial plant parts that prevents water loss and protects against environmental stresses. The biosynthesis of cutin involves the hydroxylation of long-chain fatty acids, which are then esterified to form a complex polyester network.

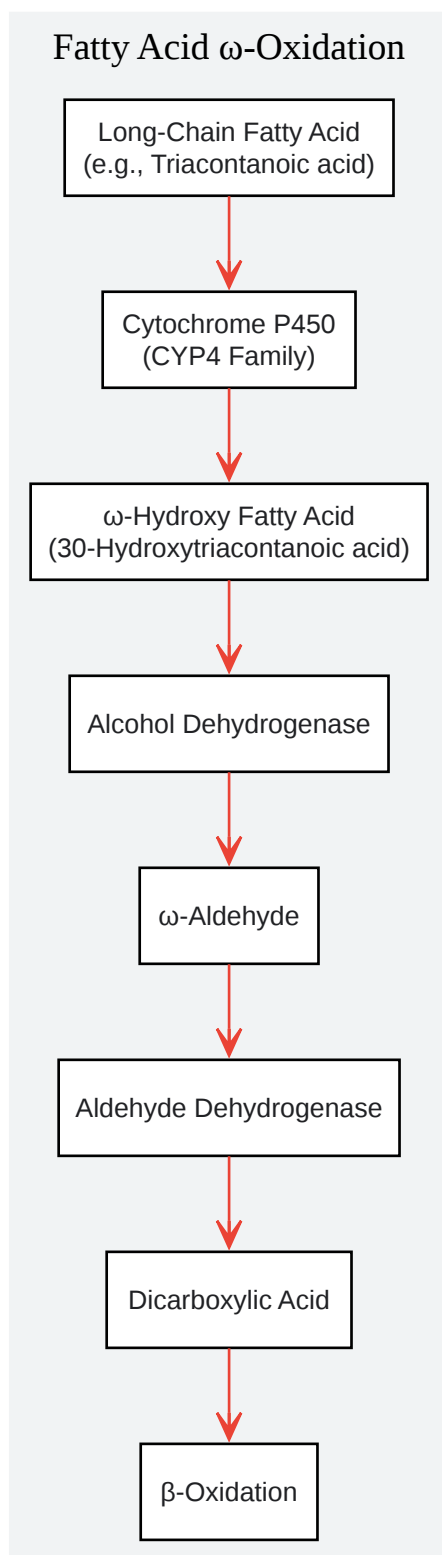


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Figure 2: Simplified pathway of cutin biosynthesis involving ω -hydroxy fatty acids.

Role in Animal Metabolism: Cytochrome P450-Mediated Oxidation

In animals, cytochrome P450 enzymes of the CYP4 family are responsible for the ω -hydroxylation of fatty acids. This is generally considered a minor pathway for fatty acid metabolism but can become more significant under certain physiological or pathological conditions. The resulting ω -hydroxy fatty acids can be further oxidized to dicarboxylic acids, which can then enter β -oxidation for energy production. While specific studies on the metabolism of **30-Hydroxytriacontanoic acid** are limited, it is presumed to follow this general pathway for long-chain fatty acids.



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Figure 3: General pathway for the ω -oxidation of long-chain fatty acids.

Role in Drug Development

The direct application of **30-Hydroxytriacontanoic acid** in drug development is not well-established in the currently available literature. However, the broader class of fatty acids and their derivatives are of significant interest in various therapeutic areas. For instance, some hydroxy fatty acids have been investigated for their anti-inflammatory and anti-proliferative effects. Given its structure as a very-long-chain hydroxy fatty acid, **30-Hydroxytriacontanoic acid** could potentially be explored for its effects on lipid metabolism, membrane biology, or as a precursor for the synthesis of novel bioactive lipids. Further research is needed to elucidate any potential therapeutic applications.

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